

SR 27897 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lintitript*

Cat. No.: *B1675547*

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Technical Support Center: SR 27897

This technical support center provides essential information on the stability and storage of SR 27897, a potent and selective CCK1 receptor antagonist. The following frequently asked questions (FAQs) and troubleshooting guides are designed to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of SR 27897?

There are differing recommendations for the storage of solid SR 27897. To ensure maximum stability, it is best to adhere to the more conservative recommendation.

Storage Condition	Recommendation	Duration
Long-term Storage	Store desiccated at -20°C.	Up to several years
Short-term Storage	Store at +4°C. ^[1]	Up to 12 months

For optimal long-term stability, storing the solid compound in a desiccator at -20°C is the recommended practice.^[2] For routine use, short-term storage at +4°C is acceptable. Always refer to the manufacturer's product data sheet for specific recommendations.

Q2: What is the recommended solvent for preparing SR 27897 stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for SR 27897. It is soluble in DMSO up to 50 mM.

Q3: How should I store SR 27897 stock solutions?

For maximum stability, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, follow these guidelines:

Storage Condition	Recommendation	Duration
Working Solutions	Prepare fresh on the day of use.	N/A
Stock Solutions	Aliquot and store at -20°C.	Up to 1 month

To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to store stock solutions in small, single-use aliquots.

Q4: Is SR 27897 sensitive to light or air?

While specific data on the light and air sensitivity of SR 27897 is not readily available, it is a good laboratory practice to protect all research compounds from light and air to minimize potential degradation. Therefore, it is recommended to store SR 27897 in amber vials or containers wrapped in foil and to minimize its exposure to air.

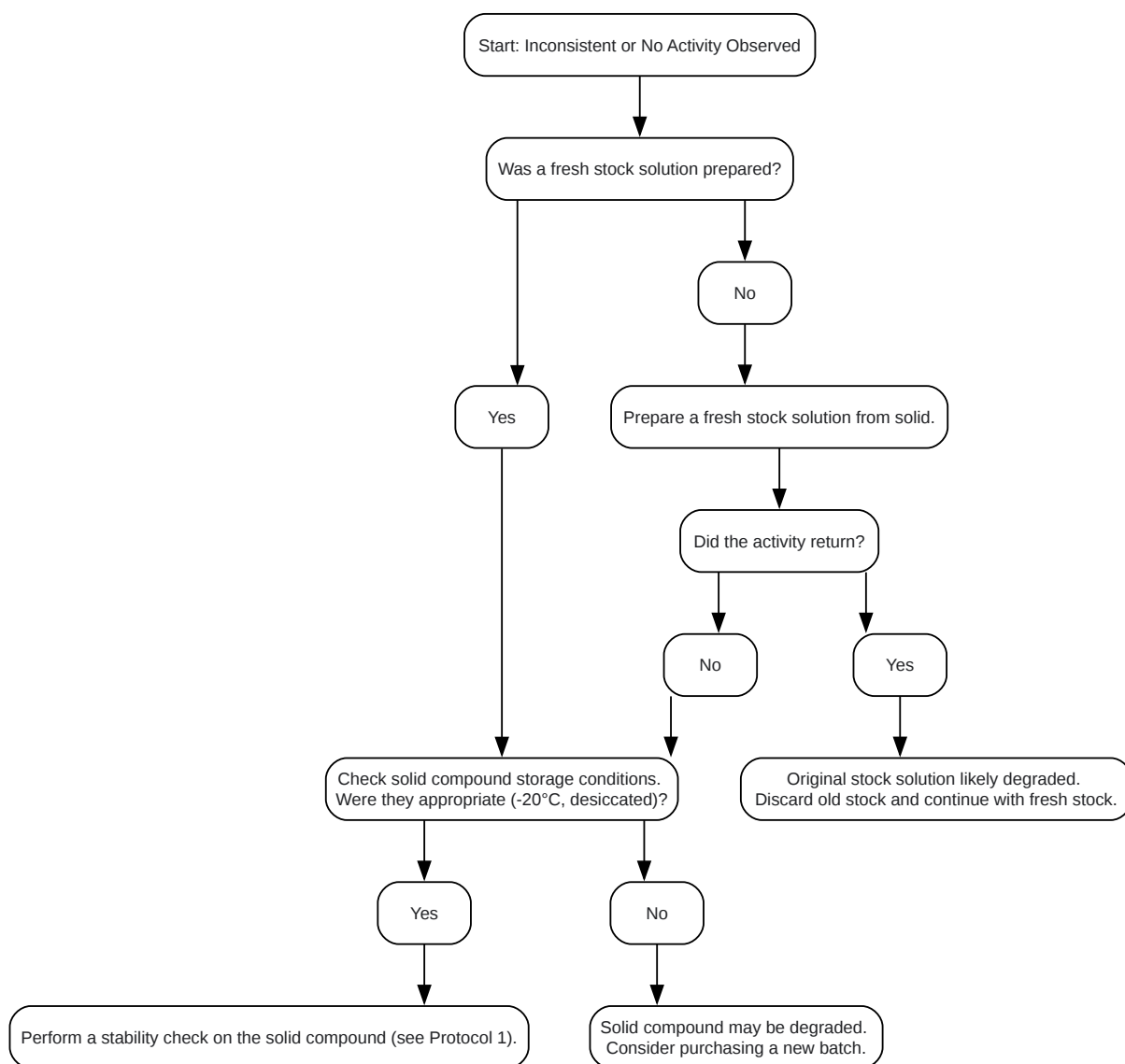
Troubleshooting Guide

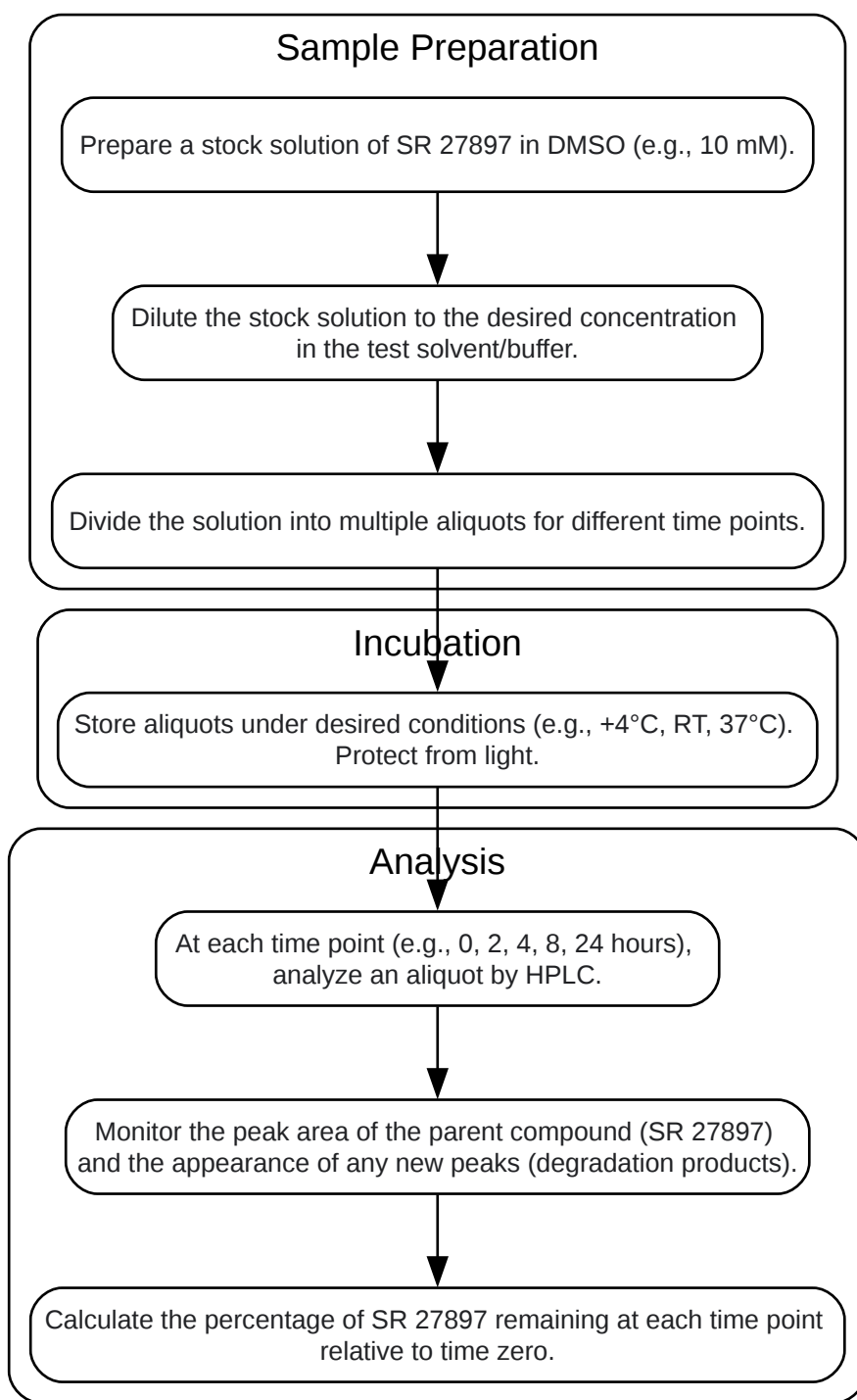
Encountering unexpected results in your experiments? This guide addresses common issues that may be related to the stability and storage of SR 27897.

Issue 1: Loss of Compound Activity or Inconsistent Results

A gradual or sudden loss of the expected biological activity of SR 27897 can be a primary indicator of degradation.

Logical Flow for Troubleshooting Compound Inactivity





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References

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- 2. ijtsrd.com [ijtsrd.com]
- To cite this document: BenchChem. [SR 27897 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675547#sr-27897-stability-and-storage-conditions]

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